

# An In-Depth Technical Guide to Dimethoxybis(pentafluorophenyl)silane

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## Compound of Interest

Compound Name:	<i>Dimethoxybis(pentafluorophenyl)silane</i>
CAS No.:	223668-68-6
Cat. No.:	B1303330

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## Introduction

**Dimethoxybis(pentafluorophenyl)silane** is a specialized organosilicon compound featuring two electron-withdrawing pentafluorophenyl groups and two hydrolyzable methoxy groups attached to a central silicon atom. This unique structure imparts distinct chemical properties that make it a compound of interest in advanced materials science and synthetic chemistry. The presence of the highly fluorinated aromatic rings is expected to confer significant thermal and chemical stability, as well as unique electronic characteristics and hydrophobicity. The methoxy groups provide a reactive site for hydrolysis and condensation, allowing for the integration of this silane into larger networks or onto surfaces.

This technical guide provides a comprehensive overview of the known properties, and potential applications of **Dimethoxybis(pentafluorophenyl)silane**, based on available data.

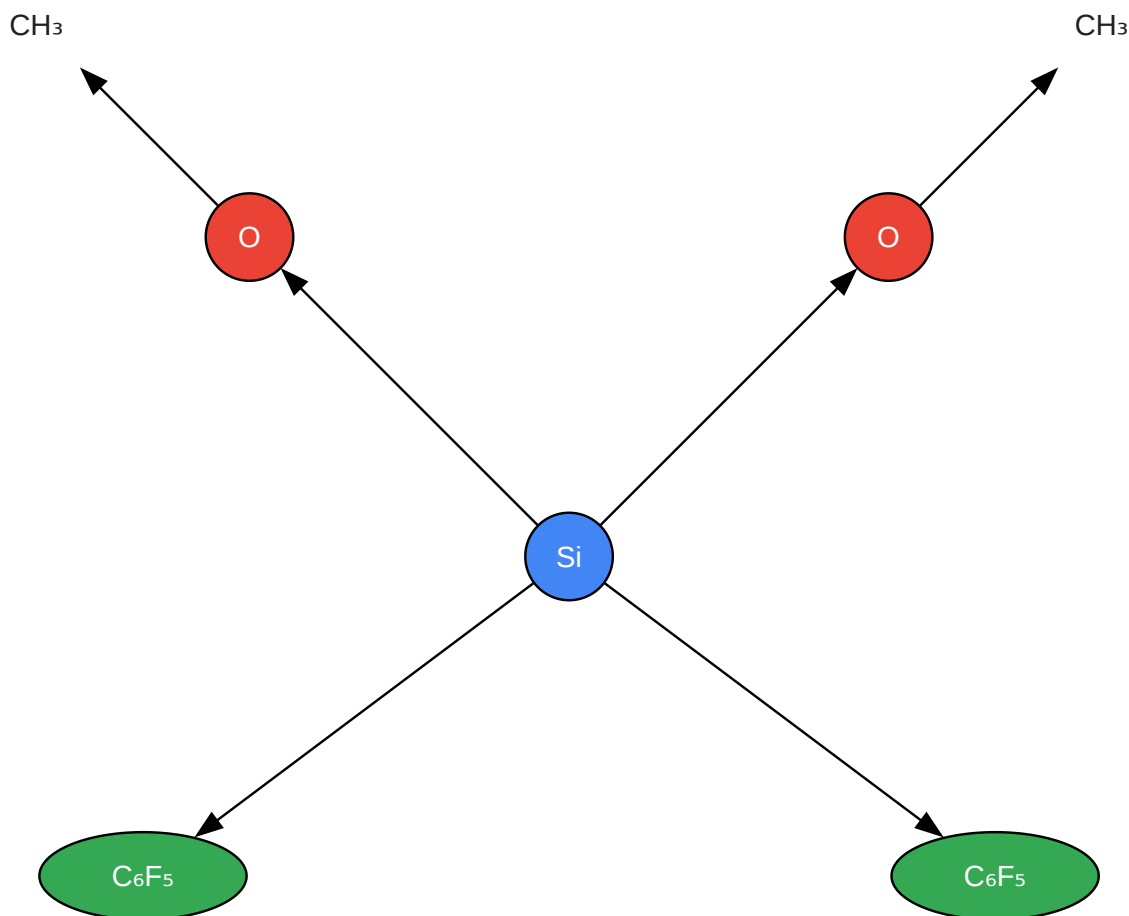
## Core Properties of Dimethoxybis(pentafluorophenyl)silane

A summary of the fundamental physicochemical properties of **Dimethoxybis(pentafluorophenyl)silane** is presented below.

Property	Value	Source
CAS Number	223668-68-6	[Vendor Information]
Molecular Formula	C <sub>14</sub> H <sub>6</sub> F <sub>10</sub> O <sub>2</sub> Si	[Vendor Information]
Molecular Weight	424.27 g/mol	[Vendor Information]
Appearance	Not specified (likely a liquid or low-melting solid)	N/A
Boiling Point	Not available	N/A
Density	Not available	N/A

## Molecular Structure

The structure of **Dimethoxybis(pentafluorophenyl)silane** is characterized by a central silicon atom bonded to two methoxy (-OCH<sub>3</sub>) groups and two pentafluorophenyl (-C<sub>6</sub>F<sub>5</sub>) groups.



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Caption: Chemical structure of **Dimethoxybis(pentafluorophenyl)silane**.

## Spectroscopic Characterization

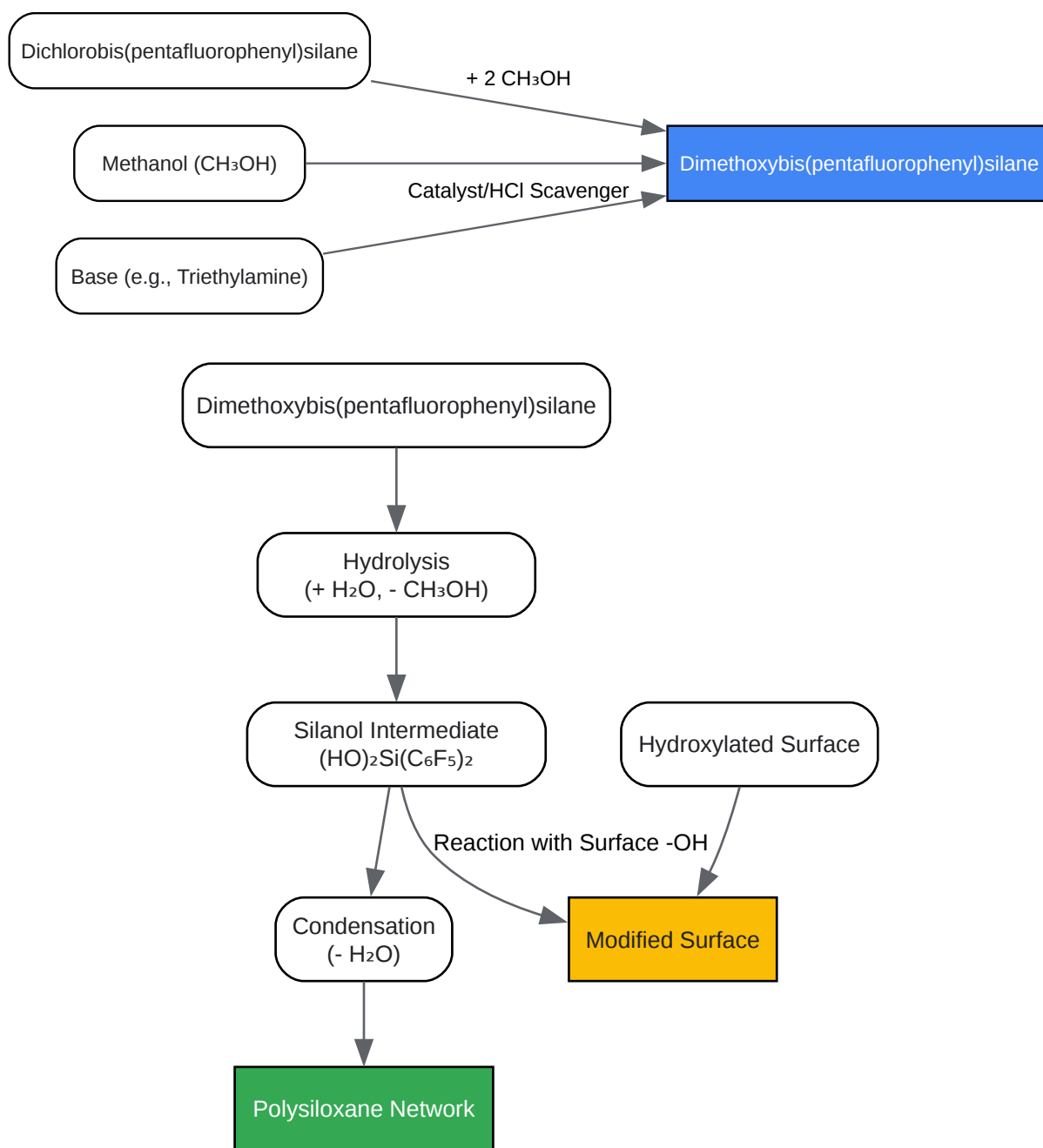
Detailed experimental spectroscopic data for **Dimethoxybis(pentafluorophenyl)silane** is not widely available in published literature. However, based on its structure, the following spectroscopic characteristics can be anticipated:

- <sup>1</sup>H NMR: A single resonance corresponding to the protons of the two equivalent methoxy groups.
- <sup>13</sup>C NMR: Resonances for the methoxy carbon and distinct signals for the carbons of the pentafluorophenyl rings.

- $^{19}\text{F}$  NMR: Multiple resonances corresponding to the ortho, meta, and para fluorine atoms of the pentafluorophenyl rings.
- $^{29}\text{Si}$  NMR: A characteristic shift for a silicon atom in this chemical environment.
- Mass Spectrometry: Predicted mass spectrometry data for various adducts of **Dimethoxybis(pentafluorophenyl)silane** has been calculated[1]. For example, the  $[\text{M}+\text{H}]^+$  adduct is predicted to have a mass-to-charge ratio ( $m/z$ ) of 425.00502[1].

## Synthesis

A specific, peer-reviewed synthesis protocol for **Dimethoxybis(pentafluorophenyl)silane** is not readily available in the scientific literature. However, its synthesis can be conceptually approached through established methods in organosilicon chemistry. A plausible synthetic route is the reaction of dichlorobis(pentafluorophenyl)silane with methanol in the presence of a base to neutralize the HCl byproduct.



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## Sources

- 1. PubChemLite - Dimethoxybis(pentafluorophenyl)silane (C<sub>14</sub>H<sub>6</sub>F<sub>10</sub>O<sub>2</sub>Si) [[pubchemlite.lcsb.uni.lu](https://pubchemlite.lcsb.uni.lu)]
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